

Application Notes: Dissolving and Using VO-Ohpic Trihydrate in Cell Culture

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Compound of Interest

Compound Name: VO-Ohpic trihydrate

Cat. No.: B10780451

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **VO-Ohpic trihydrate** is a potent, selective, and reversible inhibitor of the tumor suppressor PTEN (Phosphatase and Tensin homolog deleted on chromosome 10). PTEN functions as a lipid phosphatase, dephosphorylating phosphatidylinositol (3,4,5)-trisphosphate (PIP3) to phosphatidylinositol (4,5)-bisphosphate (PIP2), thereby negatively regulating the PI3K/Akt signaling pathway. By inhibiting PTEN, **VO-Ohpic trihydrate** leads to an accumulation of cellular PIP3, which in turn activates downstream targets like the serine/threonine kinase Akt.^[1] This activation influences critical cellular processes including proliferation, survival, and glucose uptake, making VO-Ohpic a valuable tool for studying cancer biology and metabolic diseases.^{[1][2][3]} This document provides detailed protocols for the dissolution, storage, and application of **VO-Ohpic trihydrate** for in vitro cell culture experiments.

Data Summary

The following table summarizes the key quantitative data for **VO-Ohpic trihydrate** based on available information.

Parameter	Value	Solvent / Conditions	Source(s)
Molecular Weight	~415.2 - 417.22 g/mol	N/A	[1][4]
IC ₅₀ (PTEN)	35 - 46 nM	In vitro enzyme assays	[1][2][4][5]
Solubility	≥ 50 mg/mL (~120 mM)	DMSO (fresh, anhydrous)	[5][6]
≥ 121.8 mg/mL	DMSO	[4][7]	
25 mM	DMSO		
≥ 45.8 mg/mL	Ethanol (with sonication)	[4][7]	
1 mg/mL	PBS (pH 7.2)	[2]	
< 0.1 mg/mL (Insoluble)	Water	[5][6]	
Storage (Powder)	-20°C for up to 3 years	Store under desiccating conditions	[1][5]
Storage (Stock Solution)	-80°C for up to 6 months	In DMSO	[5][6]
-20°C for up to 1 month	In DMSO	[5][6]	
Typical Cell Culture Working Concentration	75 nM - 5 µM	Varies by cell line and assay	

Experimental Protocols

Protocol 1: Preparation of a High-Concentration Stock Solution

This protocol describes the preparation of a 25 mM stock solution of **VO-Ohpic trihydrate** in DMSO.

Materials:

- **VO-Ohpic trihydrate** powder (Molecular Weight used for calculation: 417.22 g/mol)
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic water bath (optional)
- Calibrated pipettes

Procedure:

- **Equilibration:** Allow the vial of **VO-Ohpic trihydrate** powder to equilibrate to room temperature for 15-20 minutes before opening to prevent moisture condensation.
- **Weighing:** Accurately weigh the desired amount of powder. For example, to prepare 1 mL of a 25 mM stock solution, weigh out 10.43 mg of **VO-Ohpic trihydrate** ($417.22 \text{ g/mol} \times 0.025 \text{ mol/L} \times 0.001 \text{ L} = 0.01043 \text{ g}$).
- **Dissolution:** Add the appropriate volume of fresh, anhydrous DMSO to the powder. For the example above, add 1 mL of DMSO.
- **Mixing:** Cap the vial tightly and vortex thoroughly for 1-2 minutes to dissolve the compound.
- **Aiding Dissolution (if necessary):** If the compound does not fully dissolve, gentle warming of the tube to 37°C for 10 minutes and/or sonication in an ultrasonic bath for a few minutes can aid dissolution.^{[4][7]} Visually inspect the solution to ensure there are no visible particulates.
- **Aliquoting:** To avoid repeated freeze-thaw cycles which can degrade the compound, dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes.
^{[1][5]}

- Storage: Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[\[5\]](#)[\[6\]](#)

Protocol 2: Application in a Cell-Based Assay (Example: Cell Viability)

This protocol provides a general workflow for treating cultured cells with **VO-Ohpic trihydrate**.

Materials:

- Cells of interest plated in a 96-well plate
- Complete cell culture medium
- Prepared **VO-Ohpic trihydrate** stock solution (e.g., 25 mM in DMSO)
- Phosphate-Buffered Saline (PBS)
- Cell viability reagent (e.g., MTT, PrestoBlue™, CellTiter-Glo®)

Procedure:

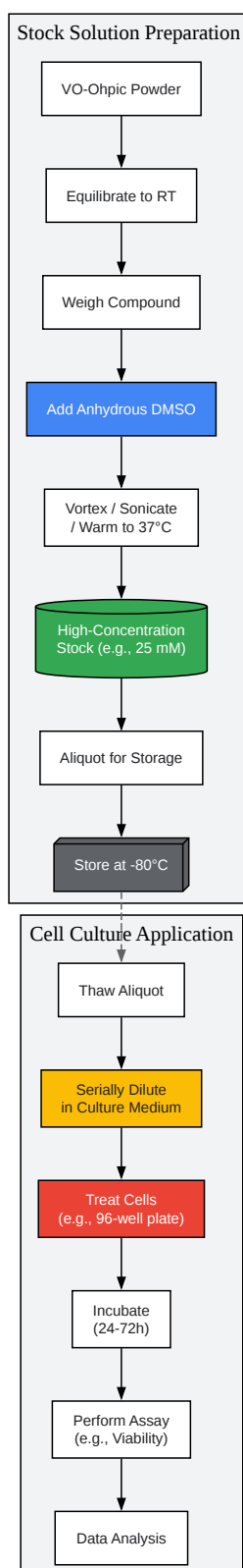
- Cell Seeding: Seed cells in a 96-well plate at a density appropriate for the cell line and duration of the experiment. Allow cells to adhere and resume logarithmic growth (typically 18-24 hours).
- Preparation of Working Solutions:
 - Thaw an aliquot of the VO-Ohpic stock solution at room temperature.
 - Perform serial dilutions of the stock solution in complete cell culture medium to achieve the desired final concentrations. For example, to achieve a final concentration of 5 µM in a well containing 100 µL of medium, you can prepare an intermediate dilution first.
 - Important: Ensure the final concentration of DMSO in the culture medium is non-toxic to the cells, typically ≤ 0.5%.[\[8\]](#) Prepare a vehicle control using the same final concentration of DMSO as the highest treatment dose.

- Cell Treatment:
 - Carefully remove the old medium from the wells.
 - Add the medium containing the various concentrations of **VO-Ohpic trihydrate** (and the vehicle control) to the appropriate wells.
- Incubation: Incubate the plate for the desired treatment period (e.g., 24, 48, or 72 hours) in a standard cell culture incubator (37°C, 5% CO₂).[\[1\]](#)
- Assay: Following incubation, perform the cell viability assay according to the manufacturer's instructions.
- Data Analysis: Measure the output (e.g., absorbance or fluorescence) and normalize the data to the vehicle-treated control cells to determine the effect of **VO-Ohpic trihydrate** on cell viability.

Visualizations

Logical Workflow: From Powder to Cell Treatment

The following diagram illustrates the standard workflow for preparing **VO-Ohpic trihydrate** for use in cell culture experiments.

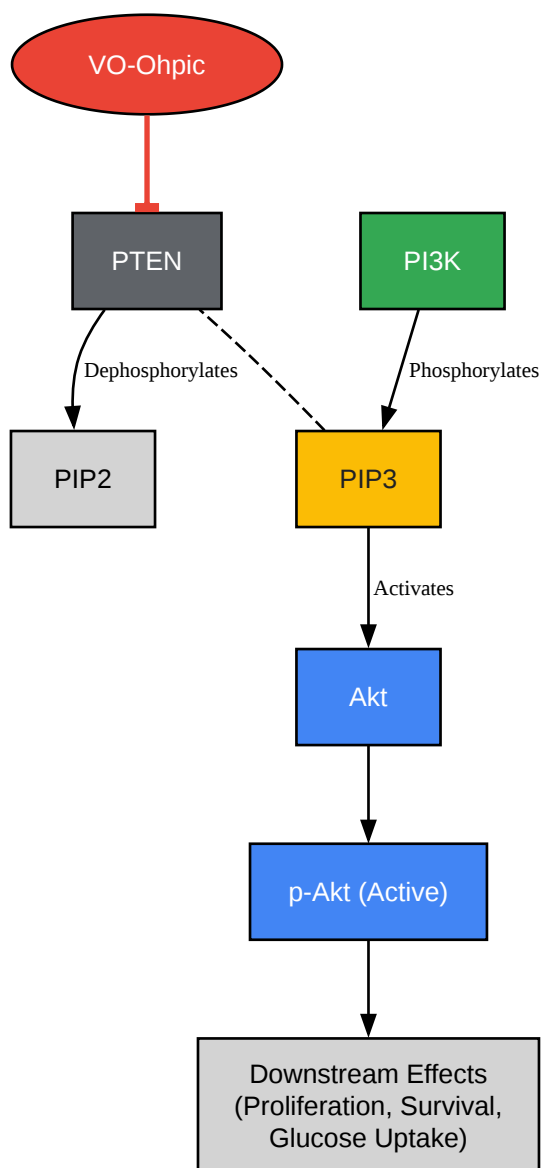


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Caption: Workflow for preparing **VO-Ohpic trihydrate** stock and working solutions.

Signaling Pathway: Mechanism of Action

This diagram illustrates the effect of **VO-Ohpic trihydrate** on the PTEN/PI3K/Akt signaling pathway.



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Caption: VO-Ohpic inhibits PTEN, leading to Akt activation.

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